

An In-Depth Technical Guide to 9-Decenamide, N,N-dimethyl-

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 9-Decenamide, N,N-dimethyl-

CAS No.: 1356964-77-6

Cat. No.: B3047224

[Get Quote](#)

This guide provides a comprehensive technical overview of **9-Decenamide, N,N-dimethyl-**, a versatile fatty acid amide with emerging applications in various scientific and industrial sectors. Designed for researchers, scientists, and drug development professionals, this document synthesizes current knowledge on its chemical properties, synthesis, biological interactions, and analytical methodologies.

Introduction and Molecular Overview

9-Decenamide, N,N-dimethyl- (CAS No. 1356964-77-6) is a tertiary amide characterized by a ten-carbon aliphatic chain with a terminal double bond and a dimethylamino group attached to the carbonyl carbon.^[1] This amphiphilic structure, possessing both a hydrophobic tail and a polar head group, is fundamental to its function as a surfactant and its interactions with biological membranes.^[2] While its primary applications have been in industrial and agricultural formulations as a surfactant, emulsifier, and solvent, its unique chemical structure warrants a closer examination for potential roles in drug formulation and as a chemical probe for studying biological systems.^{[2][3]}

Table 1: Physicochemical Properties of **9-Decenamide, N,N-dimethyl-**

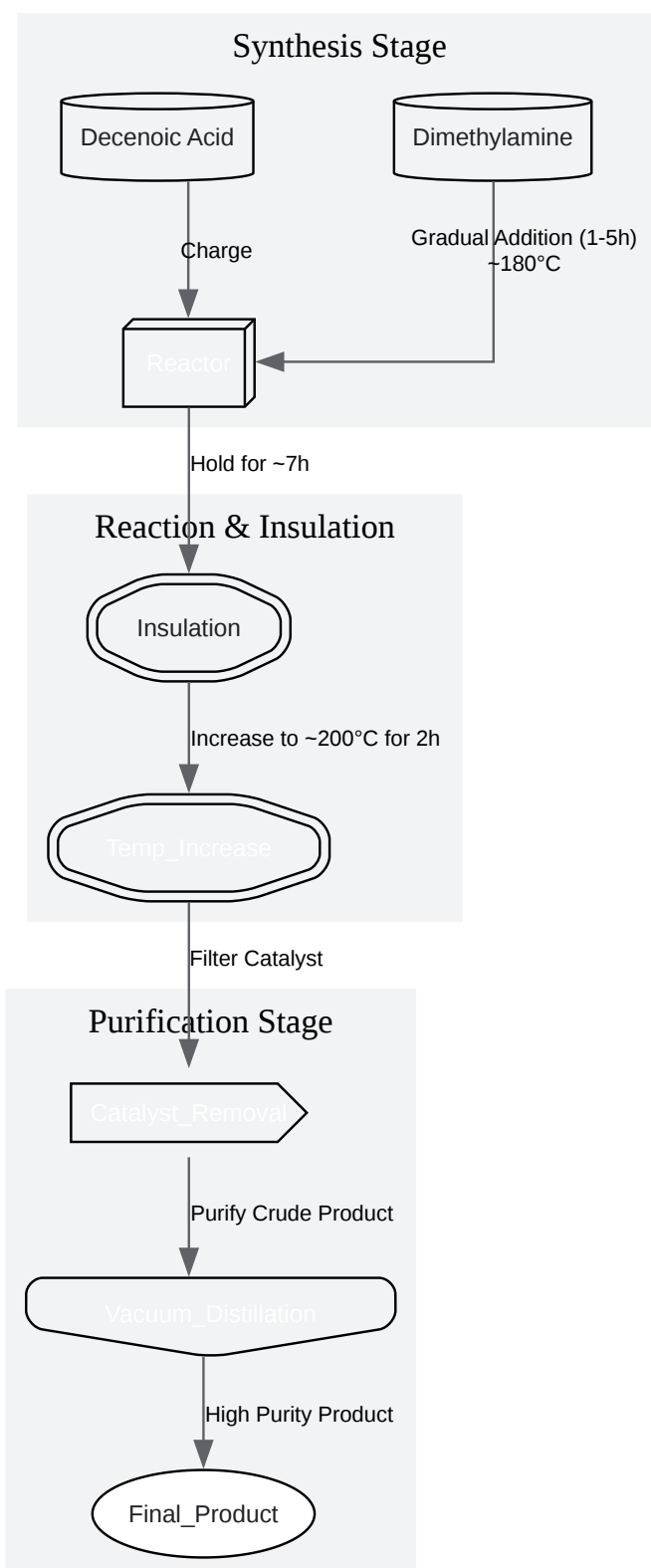
Property	Value	Source
Molecular Formula	C ₁₂ H ₂₃ NO	[2]
Molecular Weight	197.32 g/mol	[2]
Appearance	Liquid at 20°C and 101.3 kPa	[4]
Boiling Point	~300 °C (estimated)	[2]
Freezing Point	-11.2 °C	[4]
Density	0.85 - 0.95 g/cm ³	[2]
Water Solubility	1.25 g/L at 20 °C	[4]
Log Pow (Partition Coefficient)	3.17 at 30 °C	[4]

Synthesis and Chemical Reactivity

The synthesis of **9-Decenamide, N,N-dimethyl-** is typically achieved through the amidation of 9-decenoic acid with dimethylamine.[2] This reaction is generally carried out at elevated temperatures, often with a catalyst, followed by purification via vacuum distillation to yield a product with high purity.[2]

Industrial Synthesis Workflow

The industrial-scale synthesis of **9-Decenamide, N,N-dimethyl-** involves a controlled, multi-step process to ensure high yield and purity. The following diagram outlines a typical workflow.



[Click to download full resolution via product page](#)

Caption: Industrial synthesis workflow for **9-Decenamide, N,N-dimethyl-**.

Key Chemical Reactions

9-Decenamide, N,N-dimethyl- undergoes chemical reactions typical of tertiary amides and unsaturated aliphatic chains.

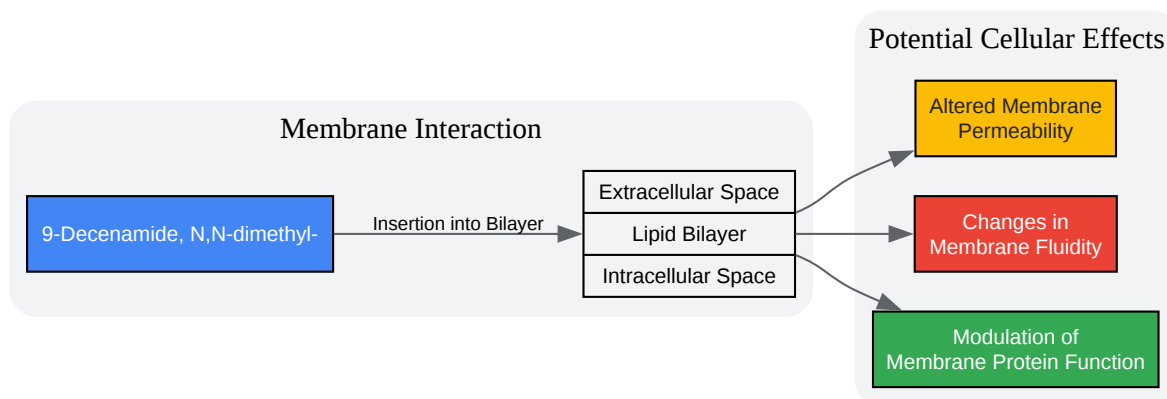
- **Hydrolysis:** The amide bond can be cleaved under acidic or basic conditions to yield 9-decenoic acid and dimethylamine.^[2] This reaction is a critical consideration in formulation stability and biological metabolism.
- **Oxidation:** The terminal double bond is susceptible to oxidation, which can lead to the formation of various oxygenated derivatives depending on the oxidizing agent and reaction conditions.^[2]
- **Transamidation:** The dimethylamino group can be exchanged with other amines, a reaction that can be facilitated by specific catalysts.^[2]

Biological Interactions and Toxicological Profile

The biological activity of **9-Decenamide, N,N-dimethyl-** is primarily attributed to its surfactant properties, which allow it to interact with and potentially disrupt cell membranes.^[2] This interaction is a key factor in its application as a component in cleaning and pesticide formulations.^{[2][5]}

Mechanism of Action at the Cellular Level

Due to its amphiphilic nature, **9-Decenamide, N,N-dimethyl-** can insert into the lipid bilayer of cell membranes. This can lead to alterations in membrane fluidity, permeability, and the function of membrane-bound proteins. While specific studies on its effects on signaling pathways are limited, its ability to perturb the cell membrane suggests potential for broad-spectrum biological effects.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 9-Decenamide, N,N-dimethyl- | C₁₂H₂₃NO | CID 17825184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 9-Decenamide, N,N-dimethyl- (EVT-3184298) | 1356964-77-6 [[evita.com](https://www.evita.com)]
- 3. 9-Decenamide, N,N-dimethyl- | 1356964-77-6 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 4. [industrialchemicals.gov.au](https://www.industrialchemicals.gov.au) [[industrialchemicals.gov.au](https://www.industrialchemicals.gov.au)]
- 5. Small Molecule Inhibitors of Nicotinamide N-Methyltransferase Enzyme for the Treatment of Osteosarcoma and Merkel Cell Carcinoma: Potential for the Development of a Targeted Therapeutic Strategy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 9-Decenamide, N,N-dimethyl-]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3047224/docs#an-in-depth-technical-guide-to-9-decenamide-n-n-dimethyl>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)